

Ethynodiol diacetate chemical properties and solubility data

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Compound of Interest

Compound Name: Ethynodiol Diacetate

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An In-depth Technical Guide on the Chemical Properties and Solubility of **Ethynodiol Diacetate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients is paramount. This guide provides a detailed overview of the chemical properties and solubility data of **ethynodiol diacetate**, a synthetic progestogen.

Chemical Identity and Structure

Ethynodiol diacetate, with the CAS Number 297-76-7, is a steroid ester and a terminal acetylenic compound.^[1] It is structurally related to ethynodiol and is a derivative of 19-nortestosterone.^{[2][3]}

Physicochemical Properties

The fundamental physicochemical properties of **ethynodiol diacetate** are summarized in the table below, providing a quantitative look at its characteristics.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₂ O ₄	[4][5]
Molecular Weight	384.51 g/mol	
Appearance	White solid / Crystalline powder	
Melting Point	~126-127 °C	
	128-132 °C	
Boiling Point	431.17 °C (rough estimate)	
Optical Rotation	[α] ²⁰ /D = -71° to -73° (c=1 in CHCl ₃)	
LogP	3.99	

Solubility Profile

The solubility of **ethynodiol diacetate** in various solvents is a critical parameter for its formulation and delivery. The following table presents the available quantitative and qualitative solubility data.

Solvent	Solubility	Temperature	Source
Water	0.00397 mg/mL	Not Specified	
1.4 mg/L	25 °C		
DMSO	77 mg/mL	Not Specified	
10 mg/mL	Not Specified		
Slightly Soluble	Not Specified		
Ethanol	Insoluble	Not Specified	
<1 mg/mL	Not Specified		
10 mg/mL	Not Specified		
Chloroform	Slightly Soluble	Not Specified	
DMF	20 mg/mL	Not Specified	
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	Not Specified	

Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of a solid compound like **ethynodiol diacetate**.

Melting Point Determination (Capillary Method based on USP <741>)

The melting range of a solid is the temperature range over which it melts. For a pure crystalline solid, this range is typically narrow. The following protocol is a standard method for this determination.

- **Sample Preparation:** The **ethynodiol diacetate** sample is finely powdered. If it contains water of hydration, it is dried as specified in its monograph. A small amount of the dried powder is packed into a capillary tube (0.8-1.2 mm internal diameter) sealed at one end, to a height of about 2-4 mm.

- **Apparatus:** A suitable melting point apparatus is used, consisting of a heated block or a liquid bath, a calibrated thermometer or temperature sensor, and a means to view the sample in the capillary tube.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a controlled rate, typically 1-2 °C per minute, when approaching the expected melting point.
- **Data Recording:** The temperature at which the substance first begins to liquefy is recorded as the beginning of the melting range. The temperature at which the substance is completely liquid is recorded as the end of the melting range.

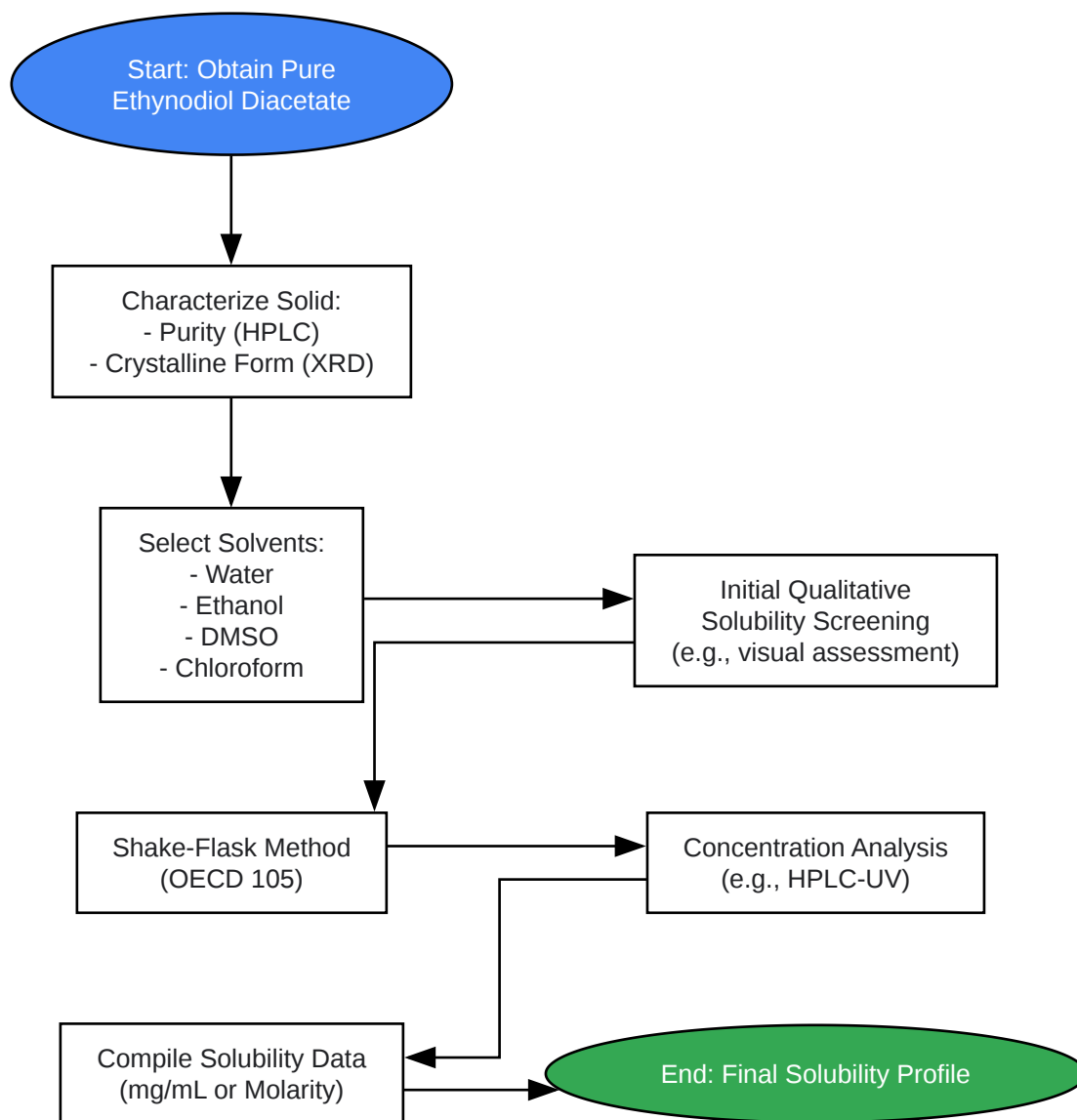
Solubility Determination (Shake-Flask Method based on OECD 105)

The shake-flask method is a widely used technique to determine the equilibrium solubility of a substance in a given solvent.

- **Preparation:** An excess amount of solid **ethynodiol diacetate** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a flask. The use of an excess amount ensures that a saturated solution is formed.
- **Equilibration:** The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the undissolved solid and the solution.
- **Phase Separation:** After equilibration, the undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could affect the solubility.
- **Analysis:** The concentration of **ethynodiol diacetate** in the clear, saturated solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Replicates:** The experiment is performed in triplicate to ensure the reproducibility of the results.

Logical Workflow for Solubility Determination

The following diagram illustrates a logical workflow for determining the solubility of a pharmaceutical compound like **ethynodiol diacetate**.



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Caption: Experimental workflow for determining the solubility of **ethynodiol diacetate**.

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References

- 1. oecd.org [oecd.org]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. Determination of Solubility in Pharmaceuticals | Pharmaguideline [pharmaguideline.com]
- 4. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
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